

Trimethyl Arsenate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Trimethyl arsenate

Cat. No.: B043142

[Get Quote](#)

This guide offers an in-depth technical overview of **trimethyl arsenate**, an organoarsenic compound of interest to researchers and scientists in specialized fields. Given the potential for ambiguity with similarly named arsenic compounds, this document aims to provide precise and reliable information, focusing on its chemical identity, synthesis, and critical safety protocols. Adherence to the highest standards of scientific integrity and safety is paramount when working with this substance.

Core Chemical Identifiers

Accurate identification is the foundation of all chemical research and safety. **Trimethyl arsenate** is distinguished by a unique set of identifiers across various chemical databases. It is crucial to differentiate it from trimethylarsine (a trivalent arsenic compound) and trimethyl arsenite. This guide focuses exclusively on the pentavalent arsenate ester.

The definitive identifier is the CAS Number assigned by the Chemical Abstracts Service. This number, along with other standardized identifiers, ensures unambiguous reference in scientific literature and regulatory contexts.

Identifier Type	Identifier	Source
CAS Number	13006-30-9	Chemical Abstracts Service[1]
IUPAC Name	trimethyl arsorate	International Union of Pure and Applied Chemistry[1]
PubChem CID	579327	National Center for Biotechnology Information[1]
Synonyms	Trimethoxyarsine oxide, Arsenic acid trimethyl ester	PubChem[1]
InChI	InChI=1S/C3H9AsO4/c1-6-4(5,7-2)8-3/h1-3H3	IUPAC International Chemical Identifier[1]
Canonical SMILES	CO(OC)OC	Simplified Molecular-Input Line-Entry System[1]

Physicochemical Properties and Synthesis

A thorough understanding of the physicochemical properties of **trimethyl arsenate** is essential for its handling and application in experimental designs.

- Molecular Formula: $C_3H_9AsO_4$ [1]
- Molecular Weight: 184.02 g/mol [1]

The synthesis of **trimethyl arsenate** typically involves the oxidation of a trivalent arsenic precursor, such as trimethyl arsenite. This method requires meticulous control over reaction conditions to ensure high purity and yield.

Experimental Protocol: Synthesis of Trimethyl Arsenate via Oxidation of Trimethyl Arsenite

Warning: This procedure involves highly toxic arsenic compounds and potent oxidizers. It must be performed by trained personnel in a certified chemical fume hood with appropriate personal protective equipment.

Materials:

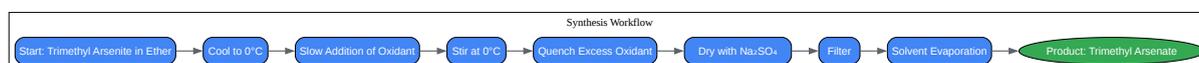
- Trimethyl arsenite ((CH₃O)₃As) (CAS: 6596-95-8)
- Anhydrous hydrogen peroxide (H₂O₂) or other suitable oxidizing agent (e.g., meta-chloroperoxybenzoic acid)
- Anhydrous solvent (e.g., diethyl ether or dichloromethane)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask with a magnetic stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator

Procedure:

- **Reaction Setup:** A dry, round-bottom flask containing a magnetic stir bar is charged with trimethyl arsenite dissolved in a minimal amount of anhydrous diethyl ether. The flask is then placed in an ice bath to cool to 0°C. This cooling is critical to control the exothermic nature of the oxidation reaction.
- **Controlled Oxidation:** A solution of the oxidizing agent (e.g., anhydrous H₂O₂) in diethyl ether is added dropwise to the stirred trimethyl arsenite solution. The slow addition rate and low temperature are maintained to prevent overheating and potential side reactions.
- **Reaction Monitoring:** The reaction is stirred at 0°C for several hours. Progress can be monitored using techniques such as Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the consumption of the starting material.
- **Quenching:** Upon completion, any excess oxidizing agent is carefully quenched. For hydrogen peroxide, a small amount of a mild reducing agent, like a sodium sulfite solution, can be slowly added until the peroxide is consumed (test with peroxide strips).

- **Workup and Drying:** The reaction mixture is transferred to a separatory funnel for an aqueous workup if necessary. The organic layer is then separated and dried over anhydrous sodium sulfate to remove any residual water.
- **Solvent Removal and Isolation:** The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure using a rotary evaporator. The resulting product, **trimethyl arsenate**, should be handled as a highly toxic substance and stored under an inert atmosphere.

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Synthesis of **Trimethyl Arsenate**.

Safety and Handling

Organoarsenic compounds like **trimethyl arsenate** are acutely toxic and carcinogenic. All handling must be conducted with the utmost care, following stringent safety protocols to minimize exposure risk.

Hazard Identification:

- **High Acute Toxicity:** Toxic if swallowed or inhaled[2].
- **Carcinogenicity:** Arsenic and its compounds are classified as human carcinogens.
- **Environmental Hazard:** Very toxic to aquatic life with long-lasting effects[3].

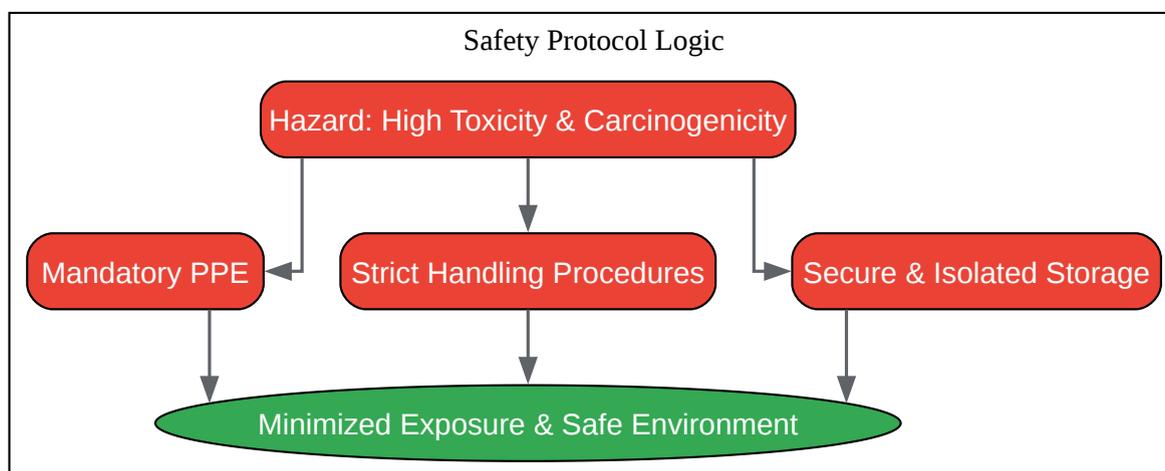
Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., butyl rubber)[2].
- Eye/Face Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: A lab coat, closed-toe shoes, and additional protective clothing as needed to prevent skin contact.
- Respiratory Protection: All work must be performed in a certified chemical fume hood. For emergencies or when engineering controls are not sufficient, a full-face respirator with appropriate cartridges is necessary[2].

Handling and Storage:

- Handling: Use only in a well-ventilated area, specifically a fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling[4].
- Storage: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area. Keep locked up and segregated from incompatible materials such as strong acids and oxidizing agents[4].

Logical Relationship of Safety Measures:



[Click to download full resolution via product page](#)

Caption: Core Safety Principles for Handling **Trimethyl Arsenate**.

Conclusion

Trimethyl arsenate is a valuable compound for specific research applications, but it demands a high level of caution and expertise in its handling. This guide provides the essential technical information for its identification, synthesis, and safe management. Researchers must always consult the latest safety data sheets and institutional safety protocols before commencing any work with this hazardous chemical.

References

- Title: Trimethylarsine - Wikipedia Source: Wikipedia URL:[\[Link\]](#)
- Title: **Trimethyl arsenate** Source: PubChem, National Center for Biotechnology Information URL:[\[Link\]](#)
- Title: Arsenous acid, trimethyl ester Source: NIST Chemistry WebBook URL:[\[Link\]](#)
- Title: Reactions using triphenylarsine oxide in place of triphenylphosphine oxide. Source: ResearchGate URL:[\[Link\]](#)
- Title: Analytical Methodologies for the Determination of Organoarsenicals in Edible Marine Species: A Review Source: National Institutes of Health URL:[\[Link\]](#)
- Title: Standard Operating Procedures For Handling, Storage and Disposal of Sodium Arsenate and Arsenic (V) Solution Source: Drexel University URL:[\[Link\]](#)
- Title: Arsenic detoxification and evolution of trimethylarsine gas by a microbial arsenite S-adenosylmethionine methyltransferase Source: National Institutes of Health URL:[\[Link\]](#)
- Title: Synthesis, Molecular, and Crystal Structure of Tris(2-carbamoylmethoxyphenyl)phosphine Oxide Source: ResearchGate URL:[\[Link\]](#)
- Title: Working Safely with Arsenic Guideline Source: The University of Queensland URL:[\[Link\]](#)

- Title: Arsenous acid, trimethyl ester Mass Spectrum Source: NIST Chemistry WebBook URL: [\[Link\]](#)
- Title: DETERMINATION OF ORGANOARSENIC COMPOUNDS IN ENVIRONMENTAL AND BIOLOGICAL SAMPLES – SHORT REVIEW Source: publisherspanel.com URL: [\[Link\]](#)
- Title: Challenger mechanism for the conversion of arsenate to trimethylarsine. Source: ResearchGate URL: [\[Link\]](#)
- Title: Organoarsenic compounds: Human health tier II assessment Source: Australian Government Department of Health and Aged Care URL: [\[Link\]](#)
- Title: Arsine, trimethyl- (cas 593-88-4) msds Source: T3DB URL: [\[Link\]](#)
- Title: Oxidation of arsenite to arsenate by a bacterium isolated from an aquatic environment Source: PubMed URL: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Trimethyl arsenate | C₃H₉AsO₄ | CID 579327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Igcstandards.com [lgcstandards.com]
- 3. echemi.com [echemi.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Trimethyl Arsenate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b043142#trimethyl-arsenate-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b043142#trimethyl-arsenate-cas-number-and-chemical-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com